

2-Methylhexan-1-ol structural formula and isomers

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Compound of Interest

Compound Name: 2-Methylhexan-1-ol

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An In-depth Technical Guide to **2-Methylhexan-1-ol**: Structural Formula and Isomers

Introduction

2-Methylhexan-1-ol is a branched-chain primary alcohol with the molecular formula $C_7H_{16}O$.^[1] This organic compound is of significant interest in various fields, including organic synthesis, medicinal chemistry, and the fragrance industry.^{[1][2]} Its structure, featuring a chiral center, gives rise to stereoisomers with distinct biological activities, making it a valuable subject of study for researchers and drug development professionals. This guide provides a comprehensive overview of the structural formula of **2-Methylhexan-1-ol**, its isomers, physical and chemical properties, and detailed experimental protocols for its synthesis.

Structural Formula of 2-Methylhexan-1-ol

2-Methylhexan-1-ol consists of a seven-carbon chain, making it an isomer of heptanol.^[3] The structure is characterized by a hexane backbone with a methyl group attached to the second carbon atom and a hydroxyl ($-OH$) group at the first (primary) carbon.^[1] This arrangement classifies it as a primary alcohol. The presence of four different groups attached to the second carbon atom makes it a chiral molecule.

Molecular Details:

- Molecular Formula: $C_7H_{16}O$ ^{[1][4][5][6]}

- Molecular Weight: 116.20 g/mol [\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- IUPAC Name: **2-methylhexan-1-ol**[\[5\]](#)[\[7\]](#)[\[8\]](#)
- CAS Registry Number: 624-22-6[\[1\]](#)[\[4\]](#)[\[5\]](#)

Below is a DOT script representation of the structural formula of **2-Methylhexan-1-ol**.

Caption: Structural formula of **2-Methylhexan-1-ol**.

Isomers of 2-Methylhexan-1-ol

Isomers are molecules that have the same molecular formula but different structural arrangements. **2-Methylhexan-1-ol** has several constitutional isomers and a pair of stereoisomers.

Constitutional Isomers

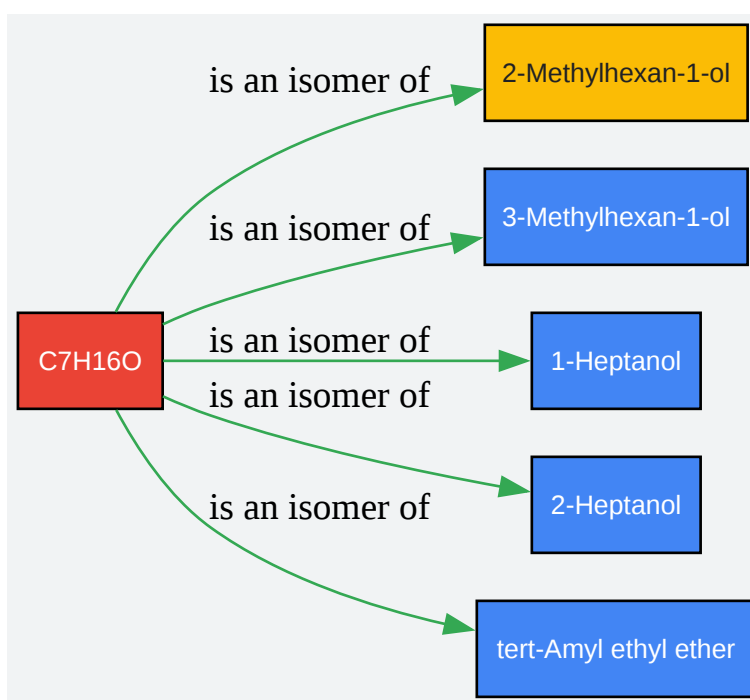
Constitutional isomers, also known as structural isomers, have the same molecular formula ($C_7H_{16}O$) but differ in the connectivity of their atoms. The isomers of **2-Methylhexan-1-ol** can be other branched or straight-chain heptanols, or they can be ethers.

Examples of Alcoholic Constitutional Isomers:

- Positional Isomers (Methylhexanols):
 - 3-Methylhexan-1-ol
 - 4-Methylhexan-1-ol
 - 5-Methylhexan-1-ol
 - 2-Methylhexan-2-ol
 - 2-Methylhexan-3-ol
- Chain Isomers (Other Heptanols):
 - 1-Heptanol[\[3\]](#)

- 2-Heptanol[3]
- 3-Heptanol[3]
- 4-Heptanol[3]
- 3-Ethylpentan-3-ol[9]
- Functional Isomers (Ethers):
 - tert-Amyl ethyl ether[10]

The following diagram illustrates the relationship between **2-Methylhexan-1-ol** and some of its constitutional isomers.



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Caption: Constitutional isomers of $C_7H_{16}O$.

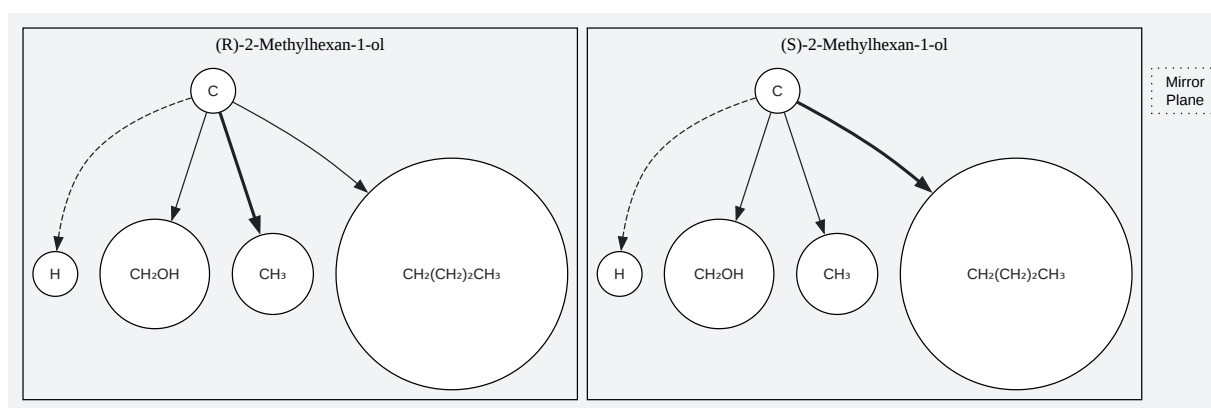
Stereoisomers

Due to the chiral center at the second carbon, **2-Methylhexan-1-ol** exists as a pair of enantiomers: (R)-**2-Methylhexan-1-ol** and (S)-**2-Methylhexan-1-ol**.^[1] These molecules are

non-superimposable mirror images of each other. Enantiomers often exhibit different biological activities, which is a critical consideration in drug development. For instance, the (S)-enantiomer has been identified as a significant pheromone component in certain ant species.

[1]

The diagram below shows the two enantiomers of **2-Methylhexan-1-ol**.



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Caption: Enantiomers of **2-Methylhexan-1-ol**.

Quantitative Data

The physical and chemical properties of **2-Methylhexan-1-ol** are summarized in the table below.

| Property | Value | Unit |
|--------------------------------------|----------------------------------|-------------------|
| Molecular Formula | C ₇ H ₁₆ O | |
| Molecular Weight | 116.20 | g/mol |
| Boiling Point | 161-167 | °C |
| Melting Point | -43 | °C |
| Density | 0.818 | g/cm ³ |
| Solubility in Water | ~4 | g/L |
| Refractive Index (n _D 20) | ~1.417 | |
| LogP (Octanol/Water) | 1.805 | |
| Topological Polar Surface Area | 20.23 | Å ² |

Data sourced from[1][2][4][11][12].

Experimental Protocols

The synthesis of **2-Methylhexan-1-ol** can be achieved through various methods, including racemic and enantioselective routes.

Racemic Synthesis via Grignard Reaction

This protocol describes the synthesis of a racemic mixture of **2-Methylhexan-1-ol** by reacting a Grignard reagent with formaldehyde.[13]

Reaction Scheme:

- Grignard Reagent Formation: 1-bromo-2-methylpentane reacts with magnesium metal in anhydrous diethyl ether to form 2-methylpentylmagnesium bromide.[13]
- Reaction with Formaldehyde: The Grignard reagent attacks formaldehyde, followed by an acidic workup to yield 2-Methyl-1-hexanol.[13]

Materials:

- 1-Bromo-2-methylpentane
- Magnesium turnings
- Anhydrous diethyl ether
- Formaldehyde (or paraformaldehyde)
- Saturated aqueous ammonium chloride solution
- Iodine crystal (for initiation)

Procedure:

- Glassware Preparation: All glassware must be oven-dried at 120 °C overnight and assembled under a dry nitrogen or argon atmosphere to ensure anhydrous conditions.[\[13\]](#)
- Initiation: Place magnesium turnings and a small iodine crystal in a three-necked flask.[\[13\]](#)
- Grignard Reagent Formation: Add a portion of anhydrous diethyl ether to cover the magnesium. Dissolve 1-bromo-2-methylpentane in anhydrous diethyl ether in a dropping funnel and add it dropwise to the magnesium suspension. The reaction is initiated when the color of the iodine disappears and bubbling is observed.
- Reaction with Formaldehyde: Cool the Grignard solution in an ice bath. Slowly add the formaldehyde source to the stirred Grignard reagent, maintaining the temperature below 10 °C.[\[13\]](#) After the addition is complete, remove the ice bath and stir the mixture at room temperature for 1-2 hours.[\[13\]](#)
- Quenching: Cool the reaction mixture in an ice bath and slowly add a saturated aqueous solution of ammonium chloride to quench the reaction.[\[13\]](#)
- Workup and Purification: Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and filter. Remove the solvent under reduced pressure. The crude product can be purified by distillation.

Enantioselective Synthesis via Asymmetric Reduction

This protocol outlines the synthesis of (R)-2-Methyl-1-hexanol using an asymmetric reduction of 2-methylhexanal, a method known for producing high enantiomeric excess.[\[14\]](#)

Reaction Scheme: Asymmetric reduction of 2-methylhexanal to (R)-2-Methyl-1-hexanol using a chiral catalyst like (R)-CBS-oxazaborolidine and a reducing agent such as borane-dimethyl sulfide complex (BMS).[\[14\]](#)

Materials:

- 2-Methylhexanal
- (R)-CBS-oxazaborolidine solution (1 M in toluene)
- Borane-dimethyl sulfide complex (BMS)
- Anhydrous tetrahydrofuran (THF)
- Methanol
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Dichloromethane (CH_2Cl_2)

Procedure:

- Reaction Setup: To a flame-dried, three-necked round-bottom flask under an argon atmosphere, add the (R)-CBS-oxazaborolidine solution.[\[14\]](#)
- Addition of Reducing Agent: Cool the flask to 0 °C in an ice bath and slowly add the borane-dimethyl sulfide complex.[\[14\]](#)

- **Substrate Addition:** Slowly add a solution of 2-methylhexanal in anhydrous THF to the reaction mixture.^[14]
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC).^[14]
- **Quenching:** Once the starting material is consumed, cool the reaction mixture to 0 °C and slowly quench it by the dropwise addition of methanol.^[14]
- **Workup:** Add 1 M HCl and stir. Extract the aqueous layer with dichloromethane.^[14]
- **Purification:** Combine the organic layers, wash with saturated NaHCO₃ solution and brine, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to obtain (R)-2-Methyl-1-hexanol.^[14]

Biocatalytic Approach: An alternative enantioselective method involves the biocatalytic reduction of 2-methylhexanal using alcohol dehydrogenase (ADH) enzymes, often from *Saccharomyces cerevisiae*.^{[1][15]} This approach offers high yields (88-92%) and excellent enantiomeric excess (>99%) under mild conditions, avoiding the use of hazardous reagents.^{[1][15]}

Conclusion

2-Methylhexan-1-ol is a versatile chemical compound with a rich isomeric landscape. Its chiral nature and the distinct properties of its enantiomers make it a molecule of high interest in stereoselective synthesis and for applications where specific biological interactions are crucial. The synthetic protocols outlined provide robust methods for obtaining both racemic and enantiomerically pure forms of this alcohol, catering to the diverse needs of researchers and professionals in the chemical and pharmaceutical sciences.

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References

- 1. 2-Methylhexan-1-ol | C₇H₁₆O | [benchchem.com]
- 2. 2-methylhexan-1-ol [chembk.com]
- 3. 1-Heptanol - Wikipedia [en.wikipedia.org]
- 4. chemscene.com [chemscene.com]
- 5. 2-methyl-1-hexanol [webbook.nist.gov]
- 6. chem-space.com [chem-space.com]
- 7. 2-Methylhexanol | C₇H₁₆O | CID 43858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. plantaedb.com [plantaedb.com]
- 9. C₇H₁₆O - Wikipedia [en.wikipedia.org]
- 10. brainly.in [brainly.in]
- 11. 2-methyl-1-hexanol (CAS 624-22-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 12. Solved REPORT FORM: SYNTHESIS OF 2-METHYL-2-HEXANOL Balanced | Chegg.com [chegg.com]
- 13. benchchem.com [benchchem.com]
- 14. benchchem.com [benchchem.com]
- 15. 2-Methylhexan-1-ol | 624-22-6 | Benchchem [benchchem.com]
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